

Technical Guide: N-Valerylglycine- $^{13}\text{C}_2,^{15}\text{N}$

Certificate of Analysis

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Compound of Interest

Compound Name: N-Valerylglycine- $^{13}\text{C}_2,^{15}\text{N}$

Cat. No.: B15608425

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the analytical data and testing methodologies for N-Valerylglycine- $^{13}\text{C}_2,^{15}\text{N}$, a stable isotope-labeled compound crucial for metabolic research and as an internal standard in quantitative mass spectrometry assays.

Compound Identification and Specifications

N-Valerylglycine- $^{13}\text{C}_2,^{15}\text{N}$ is a labeled form of N-Valerylglycine, where two carbon atoms and one nitrogen atom have been replaced with their respective stable isotopes. This isotopic labeling provides a distinct mass signature, making it an ideal internal standard for dilution assays.

Table 1: General Product Information

Parameter	Specification
Product Name	N-Valerylglycine- ¹³ C ₂ , ¹⁵ N
Synonyms	N-(1-Oxopentyl)glycine- ¹³ C ₂ , ¹⁵ N, N-Pentanoylglycine- ¹³ C ₂ , ¹⁵ N
Molecular Formula	C ₅ ¹³ C ₂ H ₁₃ ¹⁵ NO ₃
Molecular Weight	162.16 g/mol
Appearance	White to Off-White Solid[1]
Solubility	Chloroform (Slightly), Methanol (Slightly)[1]
Long Term Storage	4°C[1]

Analytical Data Summary

The following table summarizes the key analytical results from a representative Certificate of Analysis for N-Valerylglycine-¹³C₂,¹⁵N.

Table 2: Certificate of Analysis - Quantitative Data

Test	Specification	Result
Purity (HPLC)	Report Result	100.00% (at 205 nm)[1]
Isotopic Purity	>95%	99.8% (d ₀ = 0.01%)[1]
NMR Spectroscopy	Conforms to Structure	Conforms[1]
Mass Spectrometry	Conforms to Structure	Conforms[1]

Experimental Protocols

Detailed methodologies for the key analytical tests are provided below. These protocols are representative and may be adapted based on specific instrumentation and laboratory requirements.

High-Performance Liquid Chromatography (HPLC) for Purity Assessment

This method is used to determine the chemical purity of the compound by separating it from any potential impurities.

Workflow for HPLC Purity Analysis



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Caption: Workflow for HPLC Purity Determination.

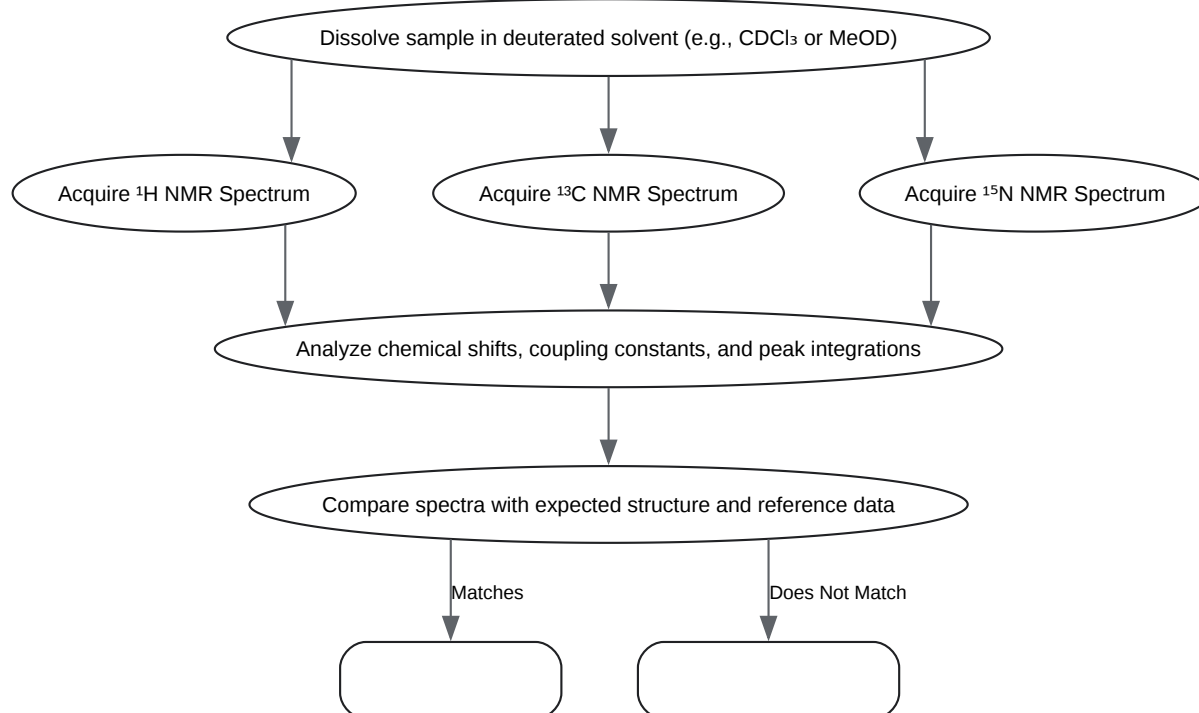
- Instrumentation: A standard High-Performance Liquid Chromatography system equipped with a UV detector.
- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μ m).
- Mobile Phase A: 0.1% Formic acid in Water.
- Mobile Phase B: 0.1% Formic acid in Acetonitrile.
- Gradient: A typical gradient would start with a high percentage of Mobile Phase A, gradually increasing the percentage of Mobile Phase B to elute the compound and any impurities.
- Flow Rate: 1.0 mL/min.
- Detection: UV at 205 nm.
- Injection Volume: 10 μ L.

- Data Analysis: The purity is calculated by dividing the peak area of the main component by the total peak area of all components, expressed as a percentage.

Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Conformation

NMR spectroscopy is employed to confirm the chemical structure of the molecule and to ensure the isotopic labels are in the correct positions.

Logical Flow of NMR Structural Confirmation



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Caption: NMR Analysis for Structural Confirmation.

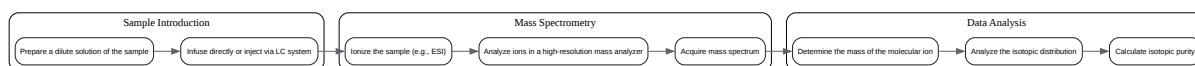
- Instrumentation: A high-resolution NMR spectrometer (e.g., 400 MHz or higher).

- Solvent: Deuterated chloroform (CDCl_3) or Deuterated Methanol (CD_3OD).
- Experiments:
 - ^1H NMR: To observe the proton signals and their couplings.
 - ^{13}C NMR: To identify the carbon skeleton. The presence of two enriched ^{13}C signals will be a key indicator.
 - ^{15}N NMR: To confirm the presence and chemical environment of the ^{15}N label.
- Data Analysis: The acquired spectra are compared against the expected chemical shifts and coupling patterns for N-Valerylglycine. The presence of signals corresponding to the ^{13}C and ^{15}N labels at the expected positions confirms the isotopic labeling.

Mass Spectrometry (MS) for Structural and Isotopic Purity Confirmation

Mass spectrometry is used to confirm the molecular weight of the compound and to determine its isotopic purity.

Workflow for MS Isotopic Purity Analysis



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References

- [1. lgcstandards.com \[lgcstandards.com\]](https://www.lgcstandards.com)
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